

2,3-Difluoro-4-iodobenzaldehyde molecular weight and formula

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Compound of Interest

Compound Name: 2,3-Difluoro-4-iodobenzaldehyde

Cat. No.: B1292693

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An In-depth Technical Guide to 2,3-Difluoro-4-iodobenzaldehyde

This technical guide provides comprehensive information on the chemical properties of **2,3-Difluoro-4-iodobenzaldehyde**, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Data

2,3-Difluoro-4-iodobenzaldehyde is a substituted aromatic compound that is useful as a building block in organic synthesis. Its key quantitative data are summarized below.

Property	Value	Source
Molecular Formula	C ₇ H ₃ F ₂ IO	[1] [2]
Molecular Weight	268.00 g/mol	[1] [2]
CAS Number	885590-99-8	[1] [2]

Chemical Structure

The structure of **2,3-Difluoro-4-iodobenzaldehyde** consists of a benzene ring substituted with two fluorine atoms, an iodine atom, and a formyl (aldehyde) group.

Caption: Chemical structure of **2,3-Difluoro-4-iodobenzaldehyde**.

Experimental Protocols

As a chemical intermediate, **2,3-Difluoro-4-iodobenzaldehyde** is typically used in multi-step synthetic pathways. A representative experimental protocol would involve its use in cross-coupling reactions, such as the Suzuki or Sonogashira reactions, where the iodine atom is replaced by another functional group. The specific conditions (catalyst, base, solvent, temperature) would depend on the desired product.

It is important to note that this compound is not known to have biological activity and therefore is not associated with any signaling pathways.

Safety and Handling

Store under an inert gas (nitrogen or argon) at 2–8 °C.^[2] It is typically supplied as a pale yellow powder.^[2] Standard laboratory safety precautions, including the use of personal protective equipment, should be followed when handling this compound.

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References

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